

Challenges and solutions for Otenzepad delivery in animal models

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Compound of Interest

Compound Name: Otenzepad

Cat. No.: B8083351

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Otenzepad Delivery in Animal Models: A Technical Support Center

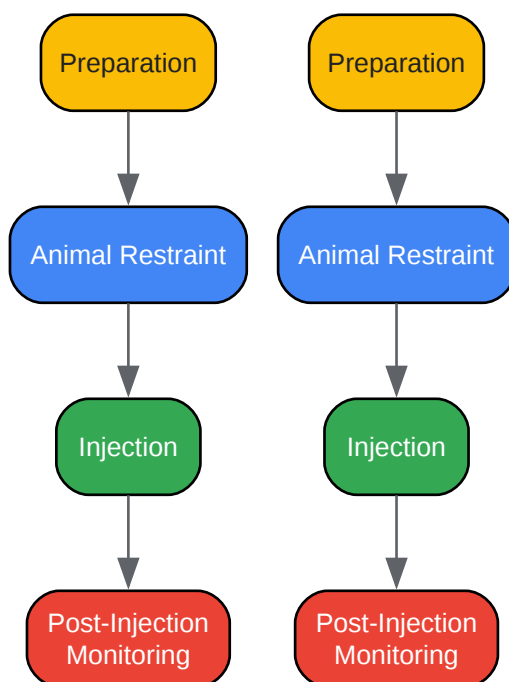
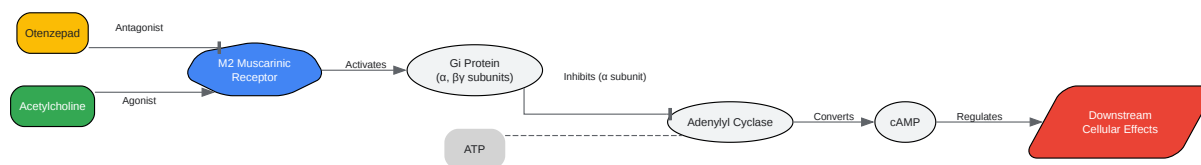
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Otenzepad** in animal models. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Otenzepad** and what is its mechanism of action?

A1: **Otenzepad**, also known as AF-DX 116, is a selective and competitive antagonist of the M2 muscarinic acetylcholine receptor (mAChR M2).^[1] The M2 receptor is a G-protein coupled receptor (GPCR) that, when activated, typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This signaling cascade is involved in various physiological processes, including the regulation of heart rate and neuronal activity.

M2 Muscarinic Receptor Signaling Pathway



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References

- 1. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]

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